Application Note: Optimized Intravenous Delivery of Hyperpolarized 13C Tracers in Murine Models

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Compound of Interest	
Compound Name:	*Pyruvic-2-13C acid*
CAS No.:	*70155-58-7*
Cat. No.:	*B3066106*

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Introduction: The Race Against Relaxation

In hyperpolarized (HP)

MRI, the injection protocol is not merely a drug delivery mechanism; it is an integral component of the imaging sequence. Unlike gadolinium or radiotracers, HP probes (e.g.,

) possess a non-renewable magnetization state that decays with a time constant (

) of approximately 40–60 seconds in vivo.

The Core Challenge: Every second of delay between dissolution and delivery results in an exponential loss of signal-to-noise ratio (SNR). However, the mouse vasculature imposes strict limits on injection rate and volume. A rate that is too slow wastes polarization; a rate that is too fast causes hemodynamic shock or extravasation, ruining the experiment.

This guide details the "Zero-Dead-Time" injection protocol, balancing hemodynamic safety with the preservation of the hyperpolarized state.

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Pre-Clinical Setup & Animal Preparation[1]

Success is determined before the tracer leaves the polarizer. Physiological stability—specifically temperature—is paramount, as metabolic conversion rates (

) are temperature-dependent.

Thermal Homeostasis

- Requirement: Maintain core body temperature at

  .

- Causality: A drop to

  can significantly reduce lactate dehydrogenase (LDH) activity, creating false negatives in tumor metabolism studies.

- Protocol:
  - Anesthetize mice with isoflurane (1.5–2.0% in

).
  - Place animal on a water-heated bed or warm-air system immediately after induction.
  - Monitor rectal temperature and respiration rate continuously.

Tail Vein Cannulation (The "Secure Line")

Direct needle sticks are unacceptable for HP studies due to the risk of extravasation during rapid bolus injection. A secured catheter is mandatory.

- Equipment: 27G or 30G needle connected to PE-10 or PE-20 polyethylene tubing (approx. 30 cm length).
- Dead Volume Management: The catheter tubing creates "dead volume." This must be pre-filled with heparinized saline to prevent clotting, but this saline volume must be accounted for in the injection timing (see Section 4).

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Cannulation Steps:

- Dilation: Warm the tail (warm water or heat lamp) to dilate lateral veins.[1]
- Insertion: Insert the catheter needle bevel-up into the lateral tail vein at a shallow angle.[2]
- Verification: Observe "flashback" of blood into the tubing.[1][2][3][4]
- Securing: Secure the needle/tubing to the tail using surgical tape or tissue glue (Vetbond).
- Patency Check: Gently flush 20–30

  of saline. Resistance indicates extravasation; re-cannulate immediately if detected.

Tracer Preparation & Quality Control

The transition from the polarizer (e.g., SpinLab or HyperSense) to the syringe is the highest-risk phase for polarization loss.

The Neutralization Check

The dissolution fluid (often superheated water/buffer) mixes with the frozen acid (pyruvic acid).

- Target: pH 7.2–7.8, Temperature

  .
- QC Step: Measure pH of a small aliquot immediately after dissolution. Do not inject if pH

  or

  to avoid acid/base burns or precipitation.

Syringe Loading

- Volume: Load the syringe with the calculated dose (see Table 1) plus the Dead Volume of the catheter line.
- Bubble Removal: Critical. Microbubbles cause susceptibility artifacts in MRI (signal voids) and can be fatal (embolism).

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The Injection Protocol

This section describes the "Sandwich Bolus" technique, designed to maximize tracer delivery while clearing the line.

Injection Parameters

HP studies often require volumes slightly higher than standard toxicological limits to achieve sufficient SNR.

Table 1: Recommended Injection Parameters for HP

Parameter	Value (Mouse ~25g)	Rationale
Total Bolus Volume	300 – 400	High volume required for SNR; exceeds standard 10% blood vol.
Concentration	80 – 100 mM	Standard for .
Injection Duration	12 – 15 seconds	Balances shear stress vs. decay.
Injection Rate	~25	Prevents vein rupture.
Saline Chase	100 – 150	Pushes expensive tracer out of dead volume into circulation.

Manual vs. Automated Injection

Option A: Automated Power Injector (Recommended)

- Setup: Two syringes (Tracer + Saline) connected via a Y-valve to the tail catheter.
- Triggering: The MRI scanner sends a TTL pulse to the injector to start delivery exactly at or

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.

- Advantage: Highly reproducible rate; eliminates operator variability.

Option B: Manual Injection

- Technique: Operator stands next to the bore (requires non-magnetic tools).
- Coordination: "3-2-1-Inject." The scan is triggered manually upon completion of the injection.
- Disadvantage: Inconsistent rates; higher risk of moving the animal.

The "Sandwich" Workflow

- Pre-Scan: Connect catheter to the injection line. Ensure no bubbles at the junction.
- Dissolution: Dissolve sample. Transfer to syringe.
- Transport: Run (safely) to the scanner.
- Injection Start:
  - Inject Tracer (e.g., 350

) over 12s.
  - Immediately switch valve (if manual) or trigger second phase (automated).
  - Inject Saline Chase (150

) over 5s.
- Acquisition: Sequence (e.g., EPSI or spiral CSI) usually starts 5–10s after the start of injection to capture the arterial input function (AIF).

Visualization: Experimental Workflows

Diagram 1: The "Race Against Relaxation" Workflow

This diagram illustrates the critical time-dependent steps from polarization to data acquisition.

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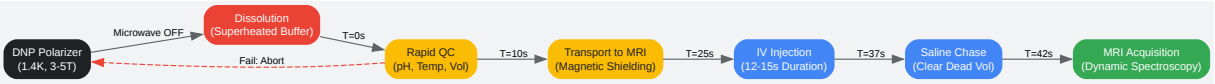

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Caption: Timeline of a typical HP 13C experiment. Time (T) represents seconds elapsed since dissolution.

Diagram 2: Physiological & Hardware Setup

This diagram details the physical connection and feedback loops required for a safe injection.

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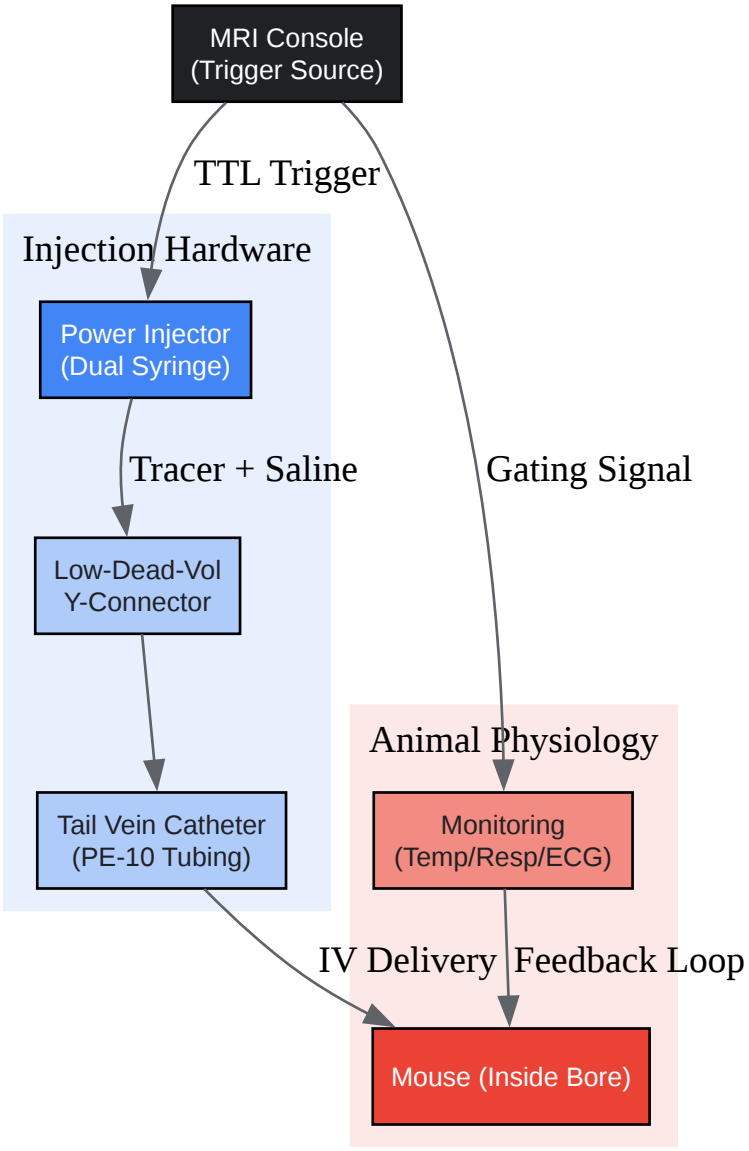

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Caption: Hardware configuration ensuring synchronization between the MRI scanner, injector, and animal physiology.

Troubleshooting & Self-Validation

How do you verify the experiment worked?

- The "Flashback" Verification: Before connecting the injector, manual withdrawal of the syringe plunger must show blood entering the hub. No blood = No vein.

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- The Urea Phantom: Place a small tube of

  -Urea near the mouse. This provides a non-metabolized reference signal.

  - Scenario: Low Pyruvate Signal + High Urea Signal = Injection Failure (extravasation or line block).
  - Scenario: Low Pyruvate + Low Urea = Polarization Failure (hardware issue).

- Metabolic Ratio Check: In healthy mouse kidneys, Pyruvate

  Alanine conversion is rapid. In tumors, Pyruvate

  Lactate is dominant. If you see only Pyruvate and no downstream metabolites after 20s, the injection likely went subcutaneous (extravasation), as uptake into tissue is minimal from the subcutaneous space.

Safety & Ethics

- Volume Overload: Injecting 400

  into a 25g mouse increases blood volume by

  . This is a physiological stressor.

  - Mitigation: Do not exceed 15 mL/kg unless necessary. Monitor respiration; a gasp reflex often indicates acute volume overload.

- Anesthesia: Isoflurane is a vasodilator, which helps with cannulation, but it also depresses metabolism. Keep isoflurane levels consistent (e.g., 1.5%) across all cohorts to ensure comparable

  rates.

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